

Ecotoxicity of Nonadecane in Comparison to Other Long-Chain Alkanes: A Comprehensive Guide

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Compound of Interest

Compound Name: Nonadecane

Cat. No.: B133392

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the ecotoxicity of **nonadecane** and other long-chain alkanes (C18-C25). Due to the characteristically low water solubility of these substances, this guide synthesizes available data, including predicted values from validated models, and outlines the standardized experimental protocols essential for their assessment.

Executive Summary

Long-chain alkanes, including **nonadecane**, generally exhibit low acute ecotoxicity to aquatic and terrestrial organisms. This is primarily attributed to their very low water solubility, which limits their bioavailability in environmental media. Toxic effects are typically not observed at concentrations up to and exceeding their water solubility limits in standard laboratory tests. Consequently, hazard classifications for acute toxicity are often not warranted for these substances. This guide presents a comparative analysis based on predicted ecotoxicity values and details the appropriate testing methodologies for these challenging, poorly soluble compounds.

Comparative Ecotoxicity Data

The following table summarizes predicted acute and chronic ecotoxicity data for **nonadecane** and other selected long-chain alkanes across three key aquatic indicator species: fish, Daphnia

magna, and green algae. These values are primarily derived from Quantitative Structure-Activity Relationship (QSAR) models, such as the Ecological Structure Activity Relationships (ECOSAR™) predictive model, which is widely used in regulatory assessments. It is important to note that these are predicted values and should be considered in the context of the inherent low bioavailability of these substances.

Table 1: Predicted Ecotoxicity of Selected Long-Chain Alkanes

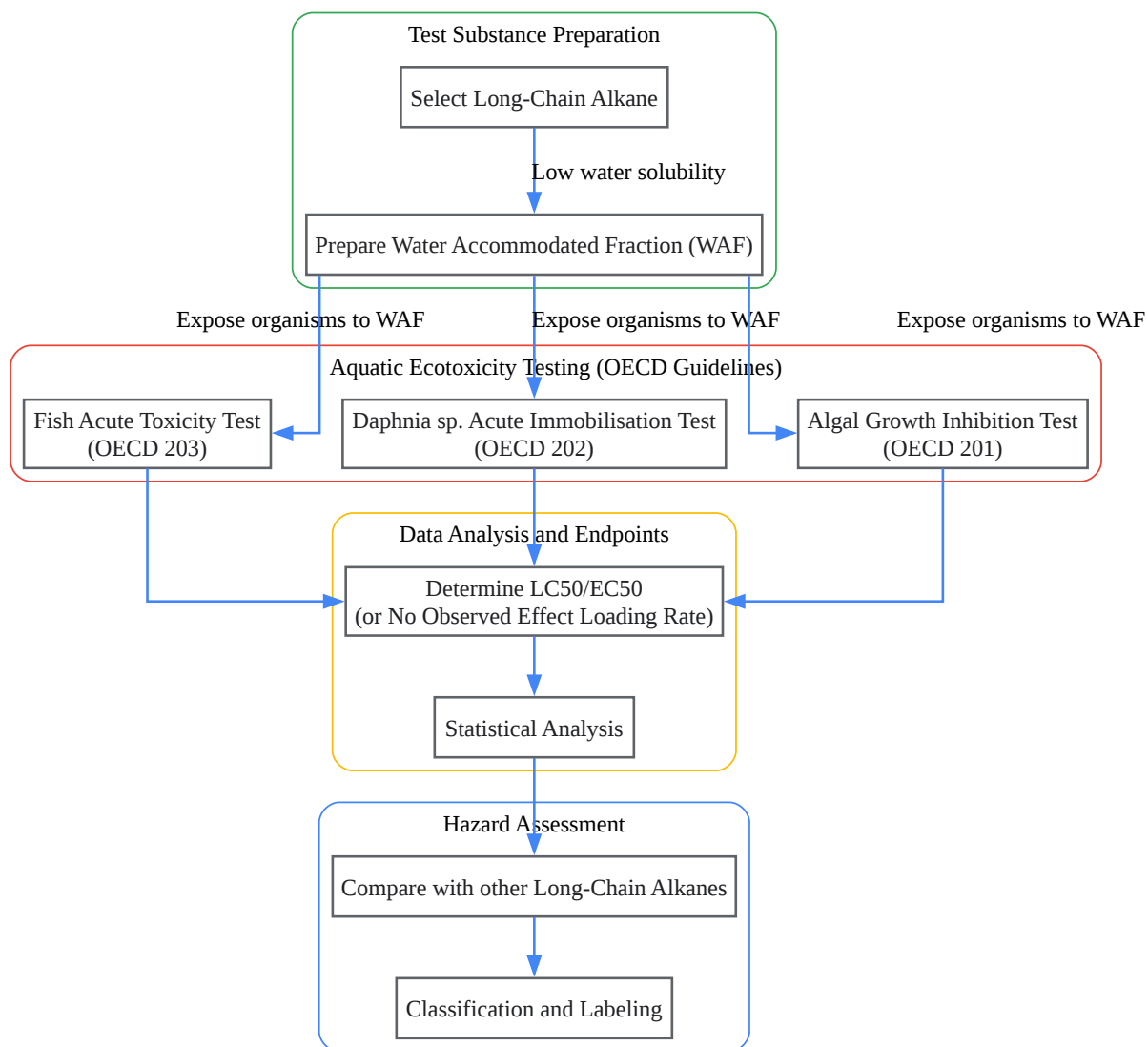
Alkane (Carbon Chain Length)	Chemical Formula	CAS Number	Predicted Fish 96-hr LC50 (mg/L)	Predicted Daphnia 48-hr EC50 (mg/L)	Predicted Green Algae 96-hr EC50 (mg/L)	Predicted Fish Chronic Value (ChV) (mg/L)	Predicted Daphnia Chronic Value (ChV) (mg/L)	Predicted Green Algae Chronic Value (ChV) (mg/L)
Octadecane (C18)	C ₁₈ H ₃₈	593-45-3	> 1,000	> 1,000	> 1,000	> 1,000	> 1,000	> 1,000
Nonadecane (C19)	C ₁₉ H ₄₀	629-92-5	> 1,000	> 1,000	> 1,000	> 1,000	> 1,000	> 1,000
Eicosane (C20)	C ₂₀ H ₄₂	112-95-8	> 1,000	> 1,000	> 1,000	> 1,000	> 1,000	> 1,000
Heneicosane (C21)	C ₂₁ H ₄₄	629-94-7	> 1,000	> 1,000	> 1,000	> 1,000	> 1,000	> 1,000
Docosane (C22)	C ₂₂ H ₄₆	629-97-0	> 1,000	> 1,000	> 1,000	> 1,000	> 1,000	> 1,000
Tricosane (C23)	C ₂₃ H ₄₈	638-67-5	> 1,000	> 1,000	> 1,000	> 1,000	> 1,000	> 1,000
Tetracosane (C24)	C ₂₄ H ₅₀	646-31-1	> 1,000	> 1,000	> 1,000	> 1,000	> 1,000	> 1,000
Pentacosane (C25)	C ₂₅ H ₅₂	629-99-2	> 1,000	> 1,000	> 1,000	> 1,000	> 1,000	> 1,000

Data is based on QSAR predictions and the principle that toxicity is not expressed at saturation levels in water.

Experimental Protocols for Ecotoxicity Testing of Long-Chain Alkanes

Due to their low water solubility, standard ecotoxicity test methods require modification for long-chain alkanes. The primary approach involves the preparation of a Water Accommodated Fraction (WAF), which represents the fraction of the substance that is dissolved or present as a stable dispersion in the aqueous phase.

Conceptual Workflow for Ecotoxicity Assessment of Long-Chain Alkanes



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Caption: Conceptual workflow for the ecotoxicity assessment of long-chain alkanes.

Key Experimental Methodologies

1. Preparation of Water Accommodated Fraction (WAF)

- Objective: To create a standardized aqueous test medium containing the dissolved and finely dispersed fractions of a poorly soluble substance.
- Apparatus: A sealed vessel with minimal headspace to reduce volatilization, a magnetic stirrer, and a separation funnel or siphon.
- Procedure:
 - Add a known loading rate of the long-chain alkane to a standard aqueous medium (e.g., reconstituted water for fish and daphnia tests, or algal growth medium).
 - Stir the mixture at a speed that promotes mixing without creating a vortex, typically for 24-48 hours.
 - Allow the mixture to settle for a defined period (e.g., 1-24 hours) to allow larger, undissolved particles to separate.
 - Carefully collect the aqueous phase (the WAF), avoiding any surface slick or settled material.
 - The WAF is then used as the test medium for ecotoxicity assays.

2. Fish, Acute Toxicity Test (Adapted from OECD Guideline 203)

- Test Organism: Rainbow trout (*Oncorhynchus mykiss*) or Zebrafish (*Danio rerio*).
- Test Duration: 96 hours.
- Endpoint: Lethal Concentration 50 (LC50), the concentration estimated to be lethal to 50% of the test organisms. For poorly soluble substances, this is often expressed as the Lethal Loading rate 50 (LL50).
- Procedure:

- Prepare a series of WAFs at different loading rates of the test alkane.
- Expose groups of fish to each WAF concentration and a control (clean medium) under controlled conditions (temperature, light, oxygen).
- Record mortality and any sublethal effects at 24, 48, 72, and 96 hours.
- Calculate the LL50 value based on the observed mortality at the different loading rates. If no mortality is observed at the highest loading rate (limit test), the LL50 is reported as greater than that loading rate.

3. Daphnia sp. Acute Immobilisation Test (Adapted from OECD Guideline 202)

- Test Organism: Daphnia magna.
- Test Duration: 48 hours.
- Endpoint: Effective Concentration 50 (EC50), the concentration estimated to cause immobilization in 50% of the daphnids. For poorly soluble substances, this is expressed as the Effective Loading rate 50 (EL50).
- Procedure:
 - Prepare a series of WAFs at different loading rates.
 - Expose groups of daphnids to each WAF concentration and a control.
 - Record the number of immobilized daphnids at 24 and 48 hours.
 - Calculate the EL50 value. If no immobilization is observed at the highest loading rate, the EL50 is reported as greater than that loading rate.

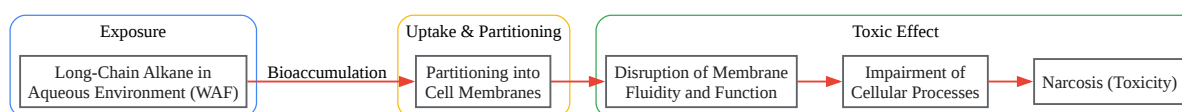
4. Algal Growth Inhibition Test (Adapted from OECD Guideline 201)

- Test Organism: Freshwater green algae, such as *Pseudokirchneriella subcapitata*.
- Test Duration: 72 hours.

- Endpoint: EC50, the concentration estimated to cause a 50% reduction in algal growth (biomass or growth rate). For poorly soluble substances, this is expressed as the Inhibitory Loading rate 50 (IL50).
- Procedure:
 - Prepare a series of WAFs in algal growth medium at different loading rates.
 - Inoculate each WAF concentration and a control with a starting concentration of exponentially growing algae.
 - Incubate under constant light and temperature.
 - Measure algal biomass (e.g., by cell counts or fluorescence) daily for 72 hours.
 - Calculate the IL50 based on the inhibition of growth compared to the control.

Signaling Pathways and Logical Relationships

The primary mode of toxic action for non-polar organic chemicals like long-chain alkanes is non-polar narcosis or baseline toxicity. This is a non-specific mechanism that disrupts the functioning of cell membranes.



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Caption: Simplified diagram of the non-polar narcosis mechanism for long-chain alkanes.

Conclusion

The available data, largely from predictive models, consistently indicate that **nonadecane** and other long-chain alkanes (C18-C25) have a very low potential for acute and chronic ecotoxicity

in aquatic environments. This is a direct consequence of their extremely low water solubility, which limits their bioavailability to aquatic organisms. Experimental testing of these substances requires specialized protocols, such as the use of Water Accommodated Fractions, to generate meaningful data. Based on the current understanding, **nonadecane** does not present a significant ecotoxicological concern compared to other long-chain alkanes, all of which are considered to be of low toxicity.

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